

stability and degradation of phenylmethyl 2-butenate under different conditions

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Compound of Interest

Compound Name: *2-Butenoic acid, phenylmethyl ester*

Cat. No.: *B1593827*

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Technical Support Center: Phenylmethyl 2-Butenoate Stability and Degradation

This technical support center provides guidance on the stability and degradation of phenylmethyl 2-butenate. Please note that while direct experimental data for this specific compound is limited in publicly available literature, the information herein is compiled from studies on structurally similar compounds, such as cinnamyl and benzyl esters. This guidance is intended to support researchers, scientists, and drug development professionals in their experimental design and troubleshooting.

Frequently Asked Questions (FAQs)

Q1: What are the primary factors that can cause the degradation of phenylmethyl 2-butenate?

A1: Based on data from related ester compounds, the primary factors influencing the stability of phenylmethyl 2-butenate are expected to be:

- **Temperature:** High temperatures can lead to thermal decomposition.
- **pH:** Esters are susceptible to hydrolysis, which can be catalyzed by acidic or basic conditions.

- Light: Exposure to UV light may cause photodecomposition, although some related compounds have been found to be not phototoxic or photoallergenic[1].
- Oxidative conditions: The presence of oxygen can lead to different degradation pathways compared to inert atmospheres[2].
- Enzymatic activity: Carboxylesterases, present in many biological systems, can hydrolyze the ester bond[3].

Q2: How thermally stable is phenylmethyl 2-butenate expected to be?

A2: Long-chain esters of similar structures, like cinnamyl esters, have been shown to be thermally stable up to 200°C under both inert and oxidative atmospheres[2]. Decomposition is typically observed at temperatures above 215-252°C[2]. The thermal stability can be influenced by the length of the acid chain[2]. For some cinnamyl esters, major mass loss has been observed between 116.8°C and 450°C[4].

Q3: What are the likely degradation products of phenylmethyl 2-butenate?

A3: The degradation of phenylmethyl 2-butenate is expected to yield products resulting from the cleavage of the ester bond and modifications to the butenoate moiety.

- Hydrolysis: Under aqueous conditions, particularly at non-neutral pH, the primary degradation products will be benzyl alcohol and 2-butenic acid.
- Thermal Decomposition: At high temperatures, a complex mixture of smaller molecules can be formed due to bond breaking and rearrangement[2][5].
- Oxidative Degradation: In the presence of oxygen, common oxidation products of similar compounds include benzaldehyde, benzoic acid, and epoxides formed at the carbon-carbon double bond[6].
- Metabolism: In biological systems, cinnamyl esters are often hydrolyzed to the corresponding alcohol (in this case, benzyl alcohol) by carboxylesterases. The alcohol can then be further oxidized[3].

Q4: Is phenylmethyl 2-butenate susceptible to photodecomposition?

A4: While direct data is not available, a safety assessment of a structurally similar compound, benzyl trans-2-methyl-2-butenate, based on its UV spectra, suggested it is not expected to be phototoxic or photoallergenic[1]. However, it is always recommended to perform specific photostability studies for your particular formulation and application.

Troubleshooting Guide

Q: I am observing a rapid loss of my compound in solution. What could be the cause?

A: Rapid loss of phenylmethyl 2-butenate in solution can be attributed to several factors. Consider the following:

- **pH of the solution:** Is your solution acidic or basic? Ester hydrolysis is significantly accelerated at non-neutral pH. Buffer your solution to a pH where the ester is most stable, typically around neutral pH.
- **Presence of enzymes:** If you are working with biological matrices (e.g., cell culture media, plasma), enzymatic degradation by esterases is a likely cause. Consider heat-inactivating the biological matrix or using esterase inhibitors if your experimental design allows.
- **Storage conditions:** Are your solutions protected from light and stored at an appropriate temperature? Even at room temperature, degradation can occur over time. Store solutions at low temperatures (e.g., 4°C or -20°C) and in amber vials or wrapped in foil to protect from light.

Q: My analytical results show unexpected peaks. How can I identify them?

A: Unexpected peaks in your analytical chromatogram likely represent degradation products.

- **Common Degradants:** The most common degradation products from hydrolysis are benzyl alcohol and 2-butenic acid. You can confirm this by running analytical standards of these compounds.
- **Oxidation Products:** If your experiment was performed under ambient (oxidative) conditions, you might be observing oxidation products. For similar compounds, these include benzaldehyde and benzoic acid[6].

- **Mass Spectrometry:** Use a mass spectrometer coupled with your chromatography system (e.g., LC-MS or GC-MS) to determine the molecular weight of the unknown peaks. This will provide strong clues as to their identity.

Quantitative Data Summary

The following tables summarize thermal stability data for structurally related cinnamyl esters, which can serve as an estimate for the thermal behavior of phenylmethyl 2-butenate.

Table 1: Thermal Decomposition of Cinnamyl Long Chain Esters under Inert and Oxidative Atmospheres[2]

Atmosphere	Decomposition Onset (°C)	Main Decomposition Stage (Tmax °C)
Inert	215 - 252	360 - 417
Oxidative	215 - 252	>350 and >520 (two stages)

Table 2: Thermal Properties of Select 3-Phenyl-2-propene Compounds[6]

Compound	Temperature of Initial Oxygen Absorption (Ta, K)	Temperature of Rapid Oxidation (TR, K)
Cinnamaldehyde	271.25	301.125
Cinnamyl alcohol	292.375	332.75
β -methylstyrene	323.125	357.91
Cinnamic acid	363.875	385.375

Experimental Protocols

Protocol: Forced Degradation Study for Phenylmethyl 2-Butenoate

Objective: To investigate the stability of phenylmethyl 2-butenate under various stress conditions (hydrolytic, oxidative, and photolytic) to identify potential degradation products and pathways.

Materials:

- Phenylmethyl 2-butenate
- Acetonitrile (ACN), HPLC grade
- Water, HPLC grade
- Hydrochloric acid (HCl), 0.1 N
- Sodium hydroxide (NaOH), 0.1 N
- Hydrogen peroxide (H₂O₂), 3%
- HPLC or UPLC system with a UV/Vis or PDA detector and a mass spectrometer (optional but recommended)
- C18 analytical column
- pH meter
- Photostability chamber
- Temperature-controlled oven

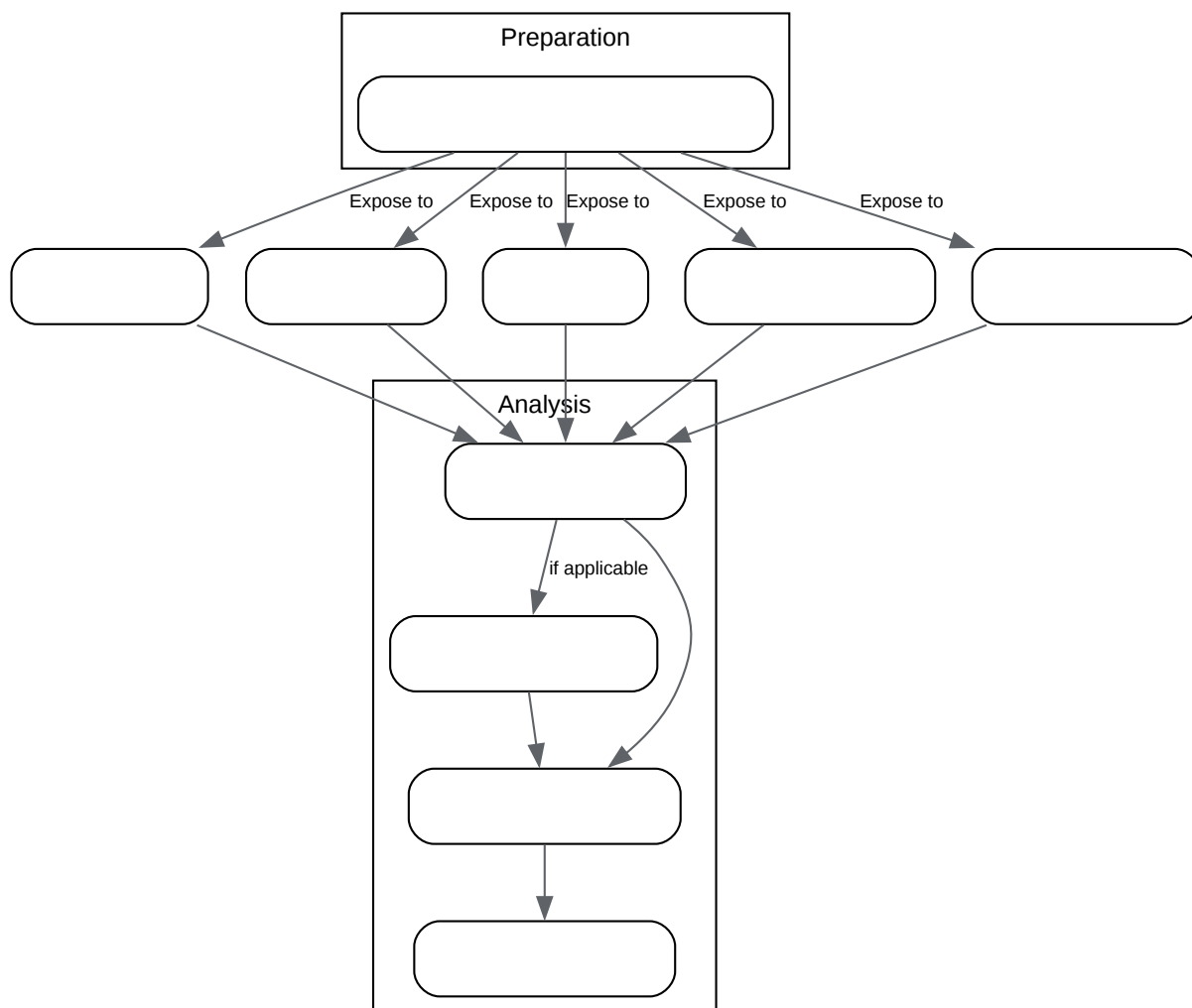
Methodology:

- Stock Solution Preparation: Prepare a stock solution of phenylmethyl 2-butenate in ACN at a concentration of 1 mg/mL.
- Acid Hydrolysis:
 - Mix 1 mL of the stock solution with 9 mL of 0.1 N HCl.
 - Incubate the solution at 60°C for 24 hours.
 - At specified time points (e.g., 0, 2, 4, 8, 24 hours), withdraw an aliquot, neutralize with an equivalent amount of 0.1 N NaOH, and dilute with mobile phase to an appropriate concentration for analysis.

- Base Hydrolysis:
 - Mix 1 mL of the stock solution with 9 mL of 0.1 N NaOH.
 - Keep the solution at room temperature.
 - At specified time points (e.g., 0, 15, 30, 60, 120 minutes), withdraw an aliquot, neutralize with an equivalent amount of 0.1 N HCl, and dilute for analysis.
- Oxidative Degradation:
 - Mix 1 mL of the stock solution with 9 mL of 3% H₂O₂.
 - Keep the solution at room temperature, protected from light, for 24 hours.
 - At specified time points, withdraw an aliquot and dilute for analysis.
- Thermal Degradation:
 - Place a solid sample of phenylmethyl 2-butenate in an oven at a temperature below its melting point (e.g., 80°C) for 48 hours.
 - Also, place a solution of the compound (in a suitable solvent) in the oven.
 - At specified time points, prepare a solution from the solid sample or dilute the solution sample for analysis.
- Photostability:
 - Expose a solution of phenylmethyl 2-butenate to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter in a photostability chamber.
 - A control sample should be kept in the dark under the same conditions.
 - Analyze the samples after the exposure period.
- Analysis:

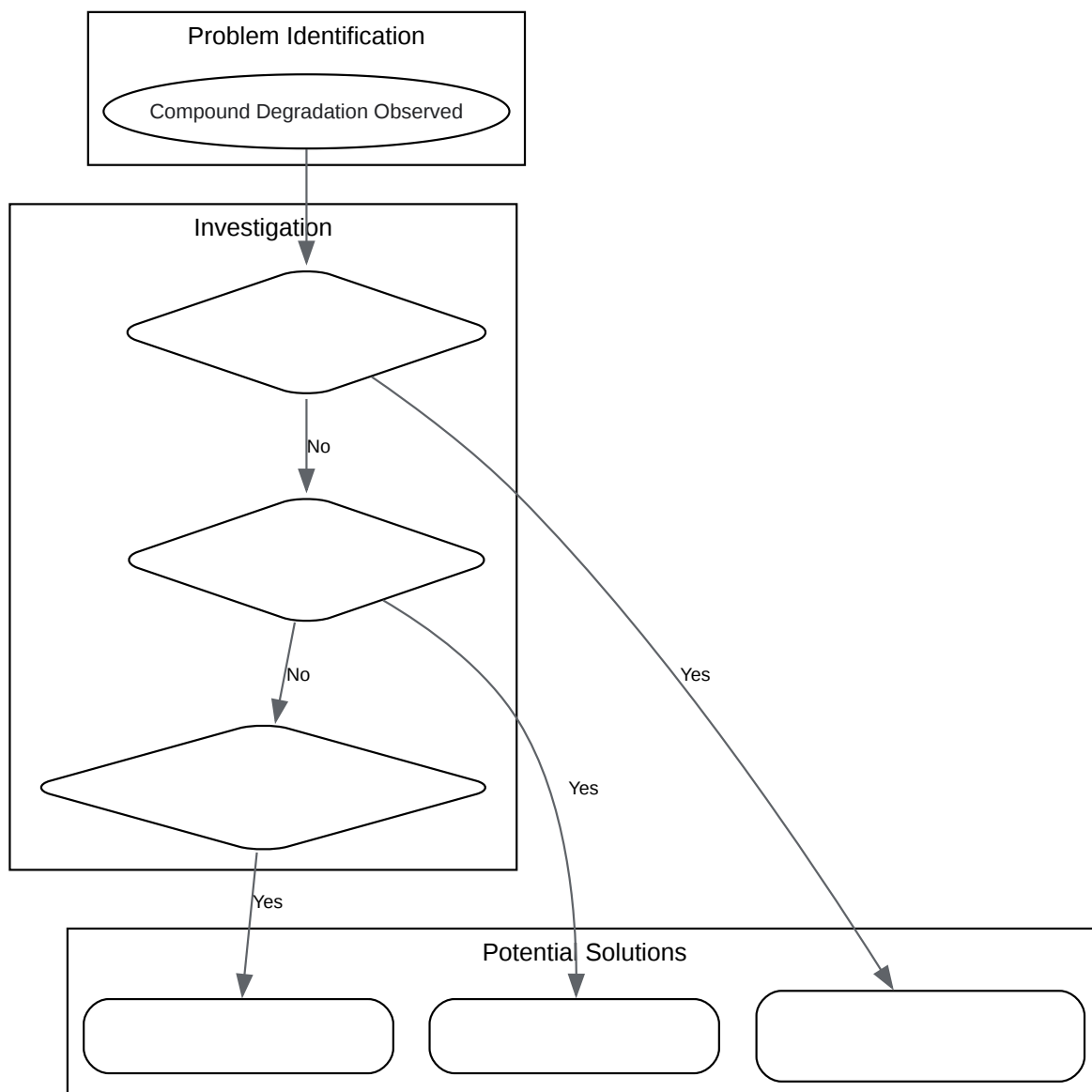
- Analyze all samples by a validated stability-indicating HPLC method.
- Monitor the formation of degradation products and the decrease in the concentration of the parent compound.
- Characterize any significant degradation products using a mass spectrometer or by comparison with reference standards.

Visualizations



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Caption: Experimental workflow for a forced degradation study.

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